

# An In-depth Technical Guide to 4-(Methylsulfonylamino)benzylamine Hydrochloride

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## Compound of Interest

4-

Compound Name: (Methylsulfonylamino)benzylamine  
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-(Methylsulfonylamino)benzylamine hydrochloride** (CAS No. 128263-66-1), a versatile building block in medicinal chemistry. This document delves into its chemical and physical properties, synthesis, spectral characterization, and potential applications in drug discovery, offering a foundational resource for researchers in the field.

## Core Chemical and Physical Properties

**4-(Methylsulfonylamino)benzylamine hydrochloride**, with the IUPAC name N-[4-(aminomethyl)phenyl]methanesulfonamide;hydrochloride, is a solid compound at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	128263-66-1	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	236.71 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	>275°C	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥98.0%	<a href="#">[1]</a>

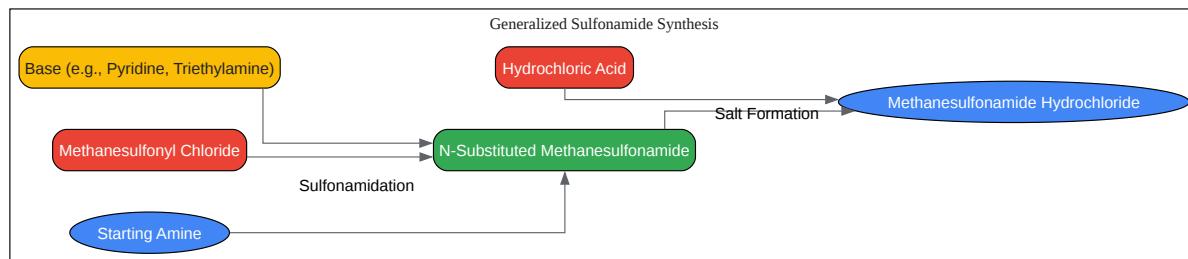
## Synthesis and Purification

While a specific, detailed synthesis protocol for **4-(Methylsulfonylamino)benzylamine hydrochloride** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the synthesis of related sulfonamides. The synthesis of the closely related N-phenylmethanesulfonamide provides a strong foundational methodology.[\[3\]](#)

The proposed synthesis would likely involve a two-step process:

- Sulfonamidation: Reaction of a protected 4-aminobenzylamine derivative with methanesulfonyl chloride in the presence of a base to form the sulfonamide bond.
- Deprotection and Salt Formation: Removal of the protecting group from the benzylamine nitrogen, followed by treatment with hydrochloric acid to yield the final hydrochloride salt.

A generalized workflow for the synthesis of a sulfonamide is depicted below.



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Caption: Generalized workflow for the synthesis of a methanesulfonamide hydrochloride.

Experimental Protocol: Synthesis of N-Phenylmethanesulfonamide (A Related Precursor)[3]

This protocol describes the synthesis of a key precursor and illustrates the fundamental sulfonamidation reaction.

#### Materials:

- Aniline
- Methanesulfonyl Chloride
- Pyridine
- Dichloromethane (DCM)
- 2 M Sodium Hydroxide (NaOH)
- Hydrochloric Acid (concentrated)

#### Procedure:

- In a suitable reaction vessel, dissolve 250 g (2.68 mol) of aniline and 233.2 g (2.95 mol) of pyridine in 1.25 L of dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Slowly add 319.6 g (2.79 mol) of methanesulfonyl chloride dropwise to the cooled solution, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 3 hours.
- Extract the mixture with 2N aqueous sodium hydroxide.
- Combine the aqueous extracts and wash with dichloromethane to remove any remaining organic impurities.
- Cool the aqueous layer to approximately 0°C and acidify with concentrated hydrochloric acid to a pH of approximately 1.
- Collect the resulting precipitate by vacuum filtration, wash the solid with cold water, and dry to obtain N-phenylmethanesulfonamide.

#### Purification:

The crude product can be purified by recrystallization from a suitable solvent, such as ethanol. If colored impurities are present, the hot solution can be treated with activated charcoal before filtration.

## Spectral Characterization

The structural confirmation of **4-(Methylsulfonylamino)benzylamine hydrochloride** relies on various spectroscopic techniques. While the raw spectral data is not publicly available, a commercial supplier, Chemcd, lists the availability of IR, <sup>13</sup>C NMR, Mass Spectrometry, and <sup>1</sup>H NMR data for this compound.[\[4\]](#)

#### Expected Spectral Features:

- $^1\text{H}$  NMR: Signals corresponding to the methyl protons of the sulfonyl group, the methylene protons of the benzylamine moiety, the aromatic protons, and the amine protons.
- $^{13}\text{C}$  NMR: Resonances for the methyl carbon, the methylene carbon, and the aromatic carbons.
- IR Spectroscopy: Characteristic absorption bands for N-H stretching (amine and sulfonamide), S=O stretching (sulfonamide), and aromatic C-H and C=C stretching.
- Mass Spectrometry: A molecular ion peak corresponding to the free base and characteristic fragmentation patterns.

## Solubility

As a hydrochloride salt, **4-(Methylsulfonylamino)benzylamine hydrochloride** is expected to exhibit good solubility in polar protic solvents such as water, methanol, and ethanol. Its solubility in aprotic organic solvents is likely to be lower. For many amine hydrochlorides, solubility is significantly influenced by the polarity of the solvent and the temperature.<sup>[5]</sup>

## Applications in Research and Drug Development

While specific biological activity data for **4-(Methylsulfonylamino)benzylamine hydrochloride** is limited in the public domain, the methanesulfonamide moiety is a well-established pharmacophore in medicinal chemistry.<sup>[6]</sup> Derivatives of methanesulfonamide have been investigated for a wide range of therapeutic applications, including as anticancer and anti-inflammatory agents.<sup>[7]</sup>

The presence of both a primary amine and a sulfonamide group makes **4-(Methylsulfonylamino)benzylamine hydrochloride** a valuable and versatile building block for the synthesis of more complex molecules in drug discovery programs. The primary amine can be readily functionalized, allowing for the introduction of various substituents to explore structure-activity relationships.

The structural similarity to compounds like Sotalol, a beta-blocker and antiarrhythmic agent containing a methanesulfonamide group, suggests that derivatives of **4-(Methylsulfonylamino)benzylamine hydrochloride** could be explored for cardiovascular indications.<sup>[8]</sup>

## Safety and Handling

**4-(Methylsulfonylamino)benzylamine hydrochloride** is classified as an irritant.[\[1\]](#) It is reported to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Recommended Precautionary Measures:[\[1\]](#)

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, protective clothing, and eye/face protection.

First Aid Measures:[\[1\]](#)

- If Swallowed: Call a doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.
- If on Skin: Wash with plenty of water and soap.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Conclusion

**4-(Methylsulfonylamino)benzylamine hydrochloride** is a chemical compound with significant potential as a building block in medicinal chemistry and drug discovery. Its well-defined chemical and physical properties, combined with the known biological relevance of the methanesulfonamide scaffold, make it an attractive starting point for the synthesis of novel therapeutic agents. Further research into its specific biological activities and the development of optimized synthetic protocols will undoubtedly expand its utility for researchers and scientists in the pharmaceutical industry.

## References

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